

Application Notes and Protocols: Preparing Ampa-IN-1 Stock Solution

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Compound of Interest

Compound Name: *Ampa-IN-1*
CAS No.: *2097604-91-4*
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This document provides detailed protocols for the preparation, storage, and handling of **Ampa-IN-1**, a potent AMPA receptor inhibitor. These guidelines are intended to ensure the stability, and effective use of the compound in various experimental settings.

Introduction to Ampa-IN-1

Ampa-IN-1 is a potent and selective inhibitor of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor. AMPA receptors are ionotropic glutamate receptors that mediate the majority of fast excitatory synaptic transmission in the central nervous system (CNS).[1][2][3] Their function is critical for synaptic plasticity, learning, and memory.[2][4] Due to their central role in neuronal signaling, modulation of AMPA receptors is a key area of research for various neurological and psychiatric disorders, including epilepsy.[1] **Ampa-IN-1** serves as a valuable pharmacological tool for investigating the physiological and pathological roles of AMPA receptors.

Quantitative Data Summary

The following table summarizes the key properties of a related compound, (±)-AMPA, to provide general guidance. It is recommended to consult the manufacturer's certificate of analysis for the specific lot of **Ampa-IN-1** being used.

Property	Data	Reference
Molecular Weight	186.17 g/mol ((±)-AMPA)	[5]
Appearance	Solid, white	[5]
Solubility ((±)-AMPA)		
H ₂ O	1 mg/mL (warm)	[5]
0.1 M HCl	3.5 mg/mL	[5]
0.1 M NaOH	4.3 mg/mL	[5]
DMSO	4.3 mg/mL	[5]

Note: Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of organic molecules like **Ampa-IN-1**.

Experimental Protocols

Materials and Equipment

- **Ampa-IN-1** powder
- Dimethyl sulfoxide (DMSO), sterile
- Microcentrifuge tubes (1.5 mL), sterile
- Pipettes and sterile filter tips
- Analytical balance
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM Ampa-IN-1 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. Adjust the calculations accordingly for different desired concentrations.

Safety Precaution: Always handle **Ampa-IN-1** and DMSO in a well-ventilated area or a chemical fume hood. Wear appropriate PPE.

Step 1: Calculation

- Determine the mass of **Ampa-IN-1** needed. Assuming a molecular weight similar to (±)-AMPA (186.17 g/mol), for 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 186.17 \text{ g/mol} \times 1000 \text{ mg/g} = 1.86 \text{ mg}$

Step 2: Weighing

- Tare a sterile 1.5 mL microcentrifuge tube on an analytical balance.
- Carefully weigh out the calculated amount of **Ampa-IN-1** powder into the tube.

Step 3: Dissolution

- Add the desired volume of sterile DMSO to the microcentrifuge tube containing the **Ampa-IN-1** powder. For a 10 mM solution using 1.86 mg of powder, add 1 mL of DMSO.
- Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath may aid dissolution if necessary.

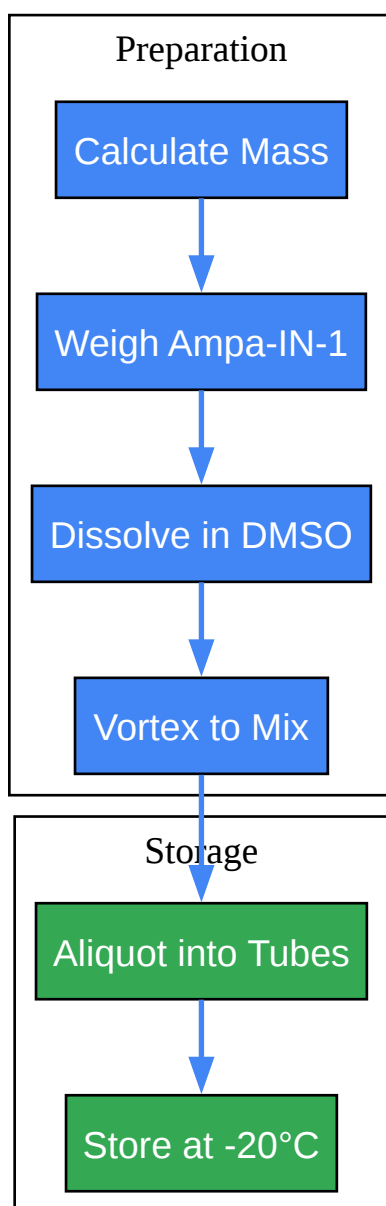
Step 4: Aliquoting and Storage

- Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for long-term storage. When stored properly, the stock solution should be stable for several months.

Visualizations

Experimental Workflow

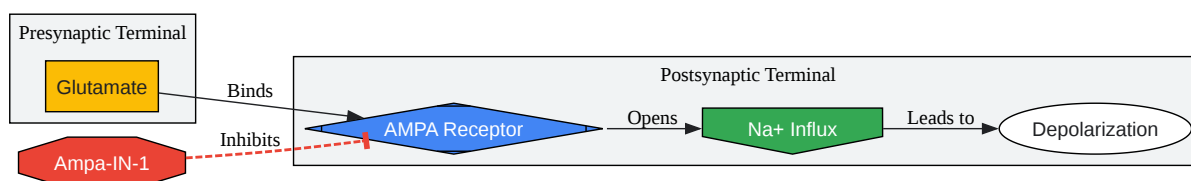


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Caption: Workflow for **Ampa-IN-1** stock solution preparation.

AMPA Receptor Signaling Pathway and Inhibition

AMPA receptors are ligand-gated ion channels that open in response to glutamate binding. This allows the influx of sodium ions (and in some cases, calcium ions), leading to depolarization of the postsynaptic membrane.[6] This rapid depolarization is a fundamental step in excitatory neurotransmission. **Ampa-IN-1**, as an inhibitor, is presumed to interfere with this process, preventing channel opening and subsequent neuronal excitation.



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Caption: Inhibition of AMPA receptor signaling by **Ampa-IN-1**.

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